

# cadmium oxalate chemical formula and molecular weight

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## Compound of Interest

Compound Name: Cadmium oxalate

Cat. No.: B1594465

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## An In-depth Technical Guide to Cadmium Oxalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **cadmium oxalate**, a metallic salt with notable chemical and physical properties. The document details its chemical formula, molecular weight, synthesis protocols, and potential applications, with a focus on data relevant to scientific research and development. It also touches upon the toxicological aspects of cadmium, a crucial consideration for any application.

## Core Chemical and Physical Properties

**Cadmium oxalate** is an inorganic compound that is highly insoluble in water.<sup>[1]</sup> It is known to exist in both anhydrous and hydrated forms. Upon heating (calcination), it decomposes to cadmium oxide.<sup>[1][2]</sup>

The chemical formula and molecular weight of **cadmium oxalate** can vary depending on its state of hydration. The table below summarizes the key identifiers for its different forms.

Form	Chemical Formula	Molecular Weight ( g/mol )	Synonyms	CAS Number
Anhydrous	$\text{CdC}_2\text{O}_4$	200.43[2][3][4]	Cadmium(II) oxalate	814-88-0[2][3][5]
Dihydrate	$\text{CdC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$	-	-	-
Trihydrate	$\text{CdC}_2\text{O}_4 \cdot 3\text{H}_2\text{O}$	-	Cadmium oxalate trihydrate	-
General	$\text{C}_2\text{H}_2\text{CdO}_4$	202.45[5][6]	Ethanedioic acid, cadmium salt (1:1)	-
Hydrated	$\text{C}_2\text{H}_2\text{CdO}_5$	218.445[7][8]	-	-

The following table outlines some of the key physical and chemical properties of **cadmium oxalate**.

Property	Value
Density	3.32 g/cm <sup>3</sup> (anhydrous)[2]
Melting Point	Decomposes at 340 °C (anhydrous)[2], 180 °C (dihydrate)[2]
Boiling Point	365.1°C at 760 mmHg[3][4]
Flash Point	188.8°C[3][4]
Water Solubility	0.00030 mol/kg solution H <sub>2</sub> O (25°C)[3][4]
Vapor Pressure	2.51E-06 mmHg at 25°C[3][4]

## Experimental Protocols

Detailed methodologies for the synthesis of **cadmium oxalate** and related compounds are crucial for reproducibility in research. Below are summaries of two distinct synthesis techniques found in the literature.

# Hydrothermal Synthesis of an Open-Framework Cadmium Oxalate

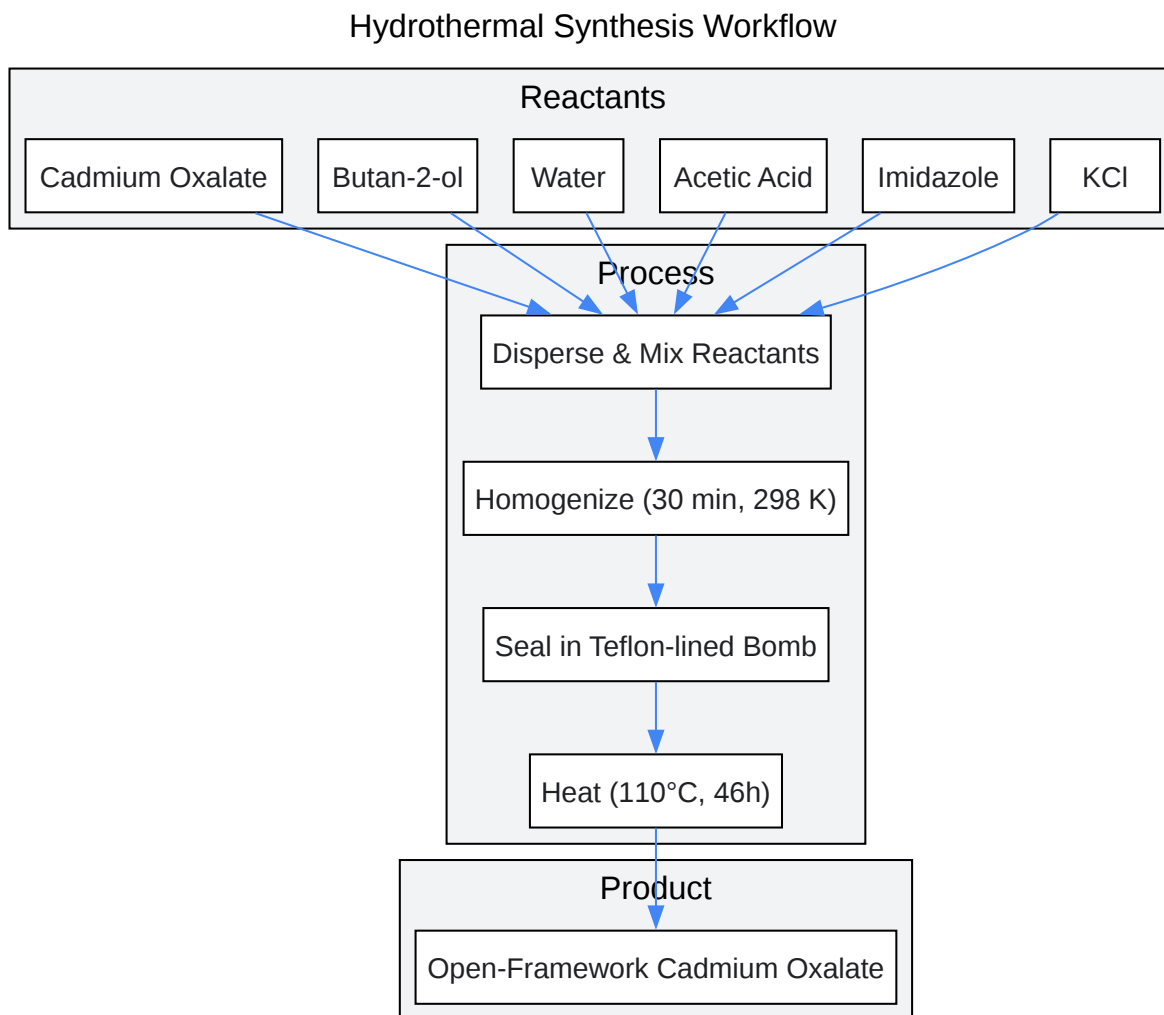
This method is employed to synthesize a specific crystalline form of **cadmium oxalate** with an open-framework structure.

Reactants and Molar Ratios:

- **Cadmium oxalate** (starting material)
- Butan-2-ol (BuOH)
- Water
- Glacial acetic acid
- Imidazole
- Potassium chloride (KCl)
- Approximate molar ratio:  $5\text{CdC}_2\text{O}_4 + \text{KCl} + 5.5\text{C}_3\text{N}_2\text{H}_4 + 9\text{MeCO}_2\text{H} + 75\text{BuOH} + 100\text{H}_2\text{O}$ [\[9\]](#)

Procedure:

- Disperse 0.5 g of **cadmium oxalate** in a mixture of 4.3 ml of butan-2-ol and 1.1 ml of water.  
[\[9\]](#)
- Add 0.328 ml of glacial acetic acid and 0.24 g of imidazole to the dispersion.[\[9\]](#)
- Introduce a small quantity of KCl (0.04 g).[\[9\]](#)
- Homogenize the mixture for 30 minutes at room temperature (298 K).[\[9\]](#)
- Seal the mixture in a 23 ml Teflon-lined acid digestion bomb.[\[9\]](#)
- Heat the sealed bomb at 110 °C for 46 hours.[\[9\]](#)



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Caption: Hydrothermal synthesis workflow for open-framework **cadmium oxalate**.

## Gel Growth Single-Diffusion Technique for Sodium Mixed Cadmium Oxalate Crystals

This technique is utilized for growing single crystals of sodium-mixed **cadmium oxalate** in a silica gel medium.[\[10\]](#)

Starting Materials (AR Grade):

- Cadmium chloride
- Sodium chloride
- Oxalic acid
- Sodium metasilicate

Procedure:

- The synthesis is carried out in a silica gel media at a temperature of 28°C.[\[10\]](#)
- The single-diffusion technique is adopted, where the growth of the crystals is controlled by the diffusion process.[\[10\]](#)
- This method is suitable for growing well-developed and transparent crystals.[\[10\]](#)

## Applications and Relevance in Research

While direct applications of **cadmium oxalate** in drug development are not extensively documented, its derivatives and related compounds show potential. For instance, sodium **cadmium oxalate** dihydrate has been suggested as a candidate for biomedical applications.[\[11\]](#)

The primary applications of **cadmium oxalate** and its anhydrous form include:

- Optoelectronic Industries: Due to their band gap energy and thermal stability.[\[10\]](#)
- Pyrotechnology[\[10\]](#)
- Precursor for other materials:
  - Ferrite compounds[\[12\]](#)

- Magnetic materials[12]
- Anode materials for lithium-ion batteries[12]
- Complex salts in sol-gel reactions[12]

## Toxicology and Biological Interactions

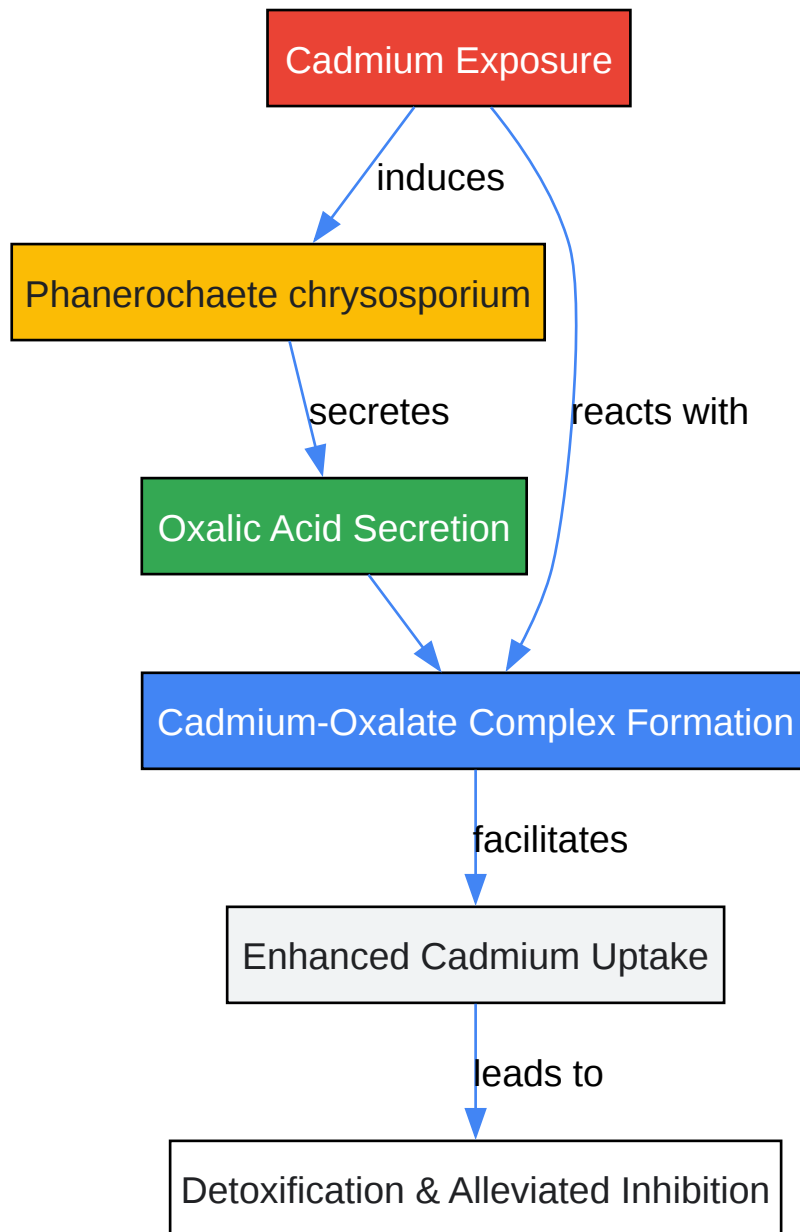
Cadmium is a toxic heavy metal, and exposure to it can lead to significant health problems. This is a critical consideration for any research or application involving cadmium-containing compounds.

### General Toxicity of Cadmium

- Acute Exposure: Inhalation can cause severe damage to the lungs, while ingestion can lead to gastrointestinal irritation, vomiting, and diarrhea.[13][14] High doses may affect the nervous system, liver, and kidneys, and can be fatal.[13]
- Chronic Exposure: Long-term exposure can lead to the accumulation of cadmium in the kidneys, potentially causing kidney disease and renal failure.[13][14] It can also result in lung damage and fragile bones (osteoporosis).[13][14]
- Carcinogenicity: The International Agency for Research on Cancer (IARC) has classified cadmium and its compounds as human carcinogens.[15]

### Detoxification Mechanism in *Phanerochaete chrysosporium*

A study on the fungus *Phanerochaete chrysosporium* revealed a potential detoxification mechanism involving oxalic acid. The presence of cadmium was found to induce the secretion of oxalic acid by the fungus.[16] The formation of a cadmium-oxalate complex appears to be a detoxification strategy, as it enhances the uptake of cadmium while alleviating growth and enzyme inhibition.[16] This suggests a mechanism by which some organisms can survive in environments with high concentrations of toxic metals.[16]

Cadmium Detoxification Pathway in *P. chrysosporium*

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Caption: Logical flow of cadmium-induced oxalic acid secretion for detoxification.

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